

Technical Guide: Spectroscopic Characterization of XLR11 2-Fluoro Isomer

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: XLR11 N-(2-fluoropentyl) isomer

CAS No.: 1628690-25-4

Cat. No.: B591146

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Differentiation from XLR11 (5-Fluoro-UR-144)

Executive Summary & Forensic Context

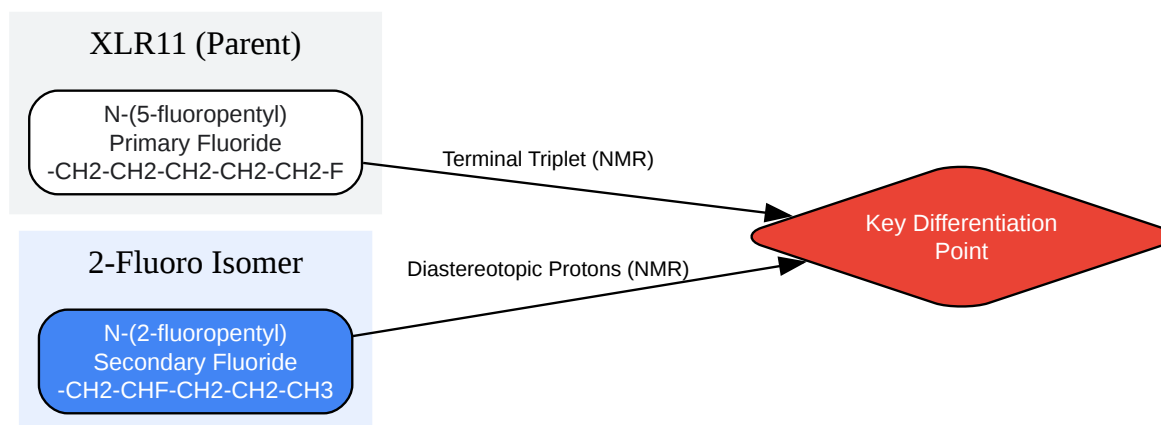
The emergence of positional isomers in the synthetic cannabinoid market presents a critical challenge for forensic toxicology. XLR11, the 5-fluoropentyl analogue of UR-144, is a Schedule I controlled substance.^[1] Its 2-fluoro isomer (fluorine at the C2 position of the pentyl chain) often appears as a synthesis impurity or a novel "grey market" analog.

Distinguishing these isomers is chemically non-trivial due to their identical molecular weight (MW 329.5) and similar fragmentation patterns in low-resolution Mass Spectrometry (GC-MS). This guide establishes a self-validating protocol for differentiation, prioritizing Nuclear Magnetic Resonance (NMR) as the primary confirmation tool and Chromatographic Retention Time (RT) for screening.

Chemical Identity & Structural Logic

Property	Data
Common Name	XLR11 2-fluoro isomer
Synonyms	XLR11 N-(2-fluoropentyl) isomer; 2-F-UR-144
IUPAC Name	methanone
CAS Number	1628690-25-4
Molecular Formula	C
	H
	FNO
Exact Mass	329.2155
Structural Feature	Secondary alkyl fluoride at C2 vs. Primary alkyl fluoride at C5 (XLR11)

Structural Comparison Diagram



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Caption: Structural divergence between XLR11 and its 2-fluoro isomer focusing on the N-pentyl chain substitution.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) - The Gold Standard

NMR is the only technique capable of ab initio differentiation without a reference standard. The shift of the fluorine atom from C5 to C2 introduces chirality at the C2 position, rendering the adjacent C1 protons (attached to Nitrogen) diastereotopic.

Predicted

H NMR Shifts (400 MHz, CDCl

)

Proton Position	XLR11 (5-Fluoro) Signal	2-Fluoro Isomer Signal	Mechanistic Explanation
N-CH (H-1)	4.15 (t, J=7.2 Hz)	4.30 - 4.50 (m, 2H)	In the 2-F isomer, H-1a and H-1b are chemically non-equivalent (diastereotopic) due to the adjacent chiral center at C2. They appear as complex multiplets rather than a clean triplet.
CHF (H-2)	N/A	4.80 - 5.00 (m, 1H)	The methine proton at C2 is strongly deshielded by the geminal fluorine. This signal is absent in XLR11.
Terminal CH F	4.45 (dt, J =47 Hz)	Absent	The characteristic triplet-of-triplets for the terminal CH F is missing in the 2-fluoro isomer.
Indole H-2	7.00 - 8.40 (m)	7.00 - 8.40 (m)	Aromatic region remains largely unchanged between isomers.

F NMR Distinction

- XLR11 (Primary F):

-218 ppm (approx).
- 2-Fluoro Isomer (Secondary F):

-170 to -190 ppm. The secondary fluoride resonates significantly downfield compared to the primary fluoride.

Mass Spectrometry (GC-MS)

While both isomers share the parent ion (

329), the fragmentation pathway differs due to the stability of the secondary carbocation formed after fluorine loss in the 2-fluoro isomer.

- Parent Ion:

329 (Molecular Ion).

- Base Peak: Typically

125 (Tetramethylcyclopropyl cation) or

144 (Indole + CH

).

- Differentiation Markers:

- XLR11: Shows a distinct loss of the propyl-fluoride chain.

- 2-Fluoro Isomer: The proximity of the fluorine to the indole nitrogen affects the McLafferty rearrangement. Expect variations in the abundance of the

232 ion (loss of the fluorinated alkyl chain).

- Warning: GC-MS spectra are highly similar. Do not rely solely on library matching scores.

Infrared Spectroscopy (FTIR)

- C-F Stretch: 1000–1400 cm

. The shift is subtle but reproducible.

- Fingerprint Region: The 2-fluoro isomer exhibits unique bands in the 700–900 cm

region due to the different skeletal vibration of the branched-like fluorinated chain.

Analytical Workflow & Separation

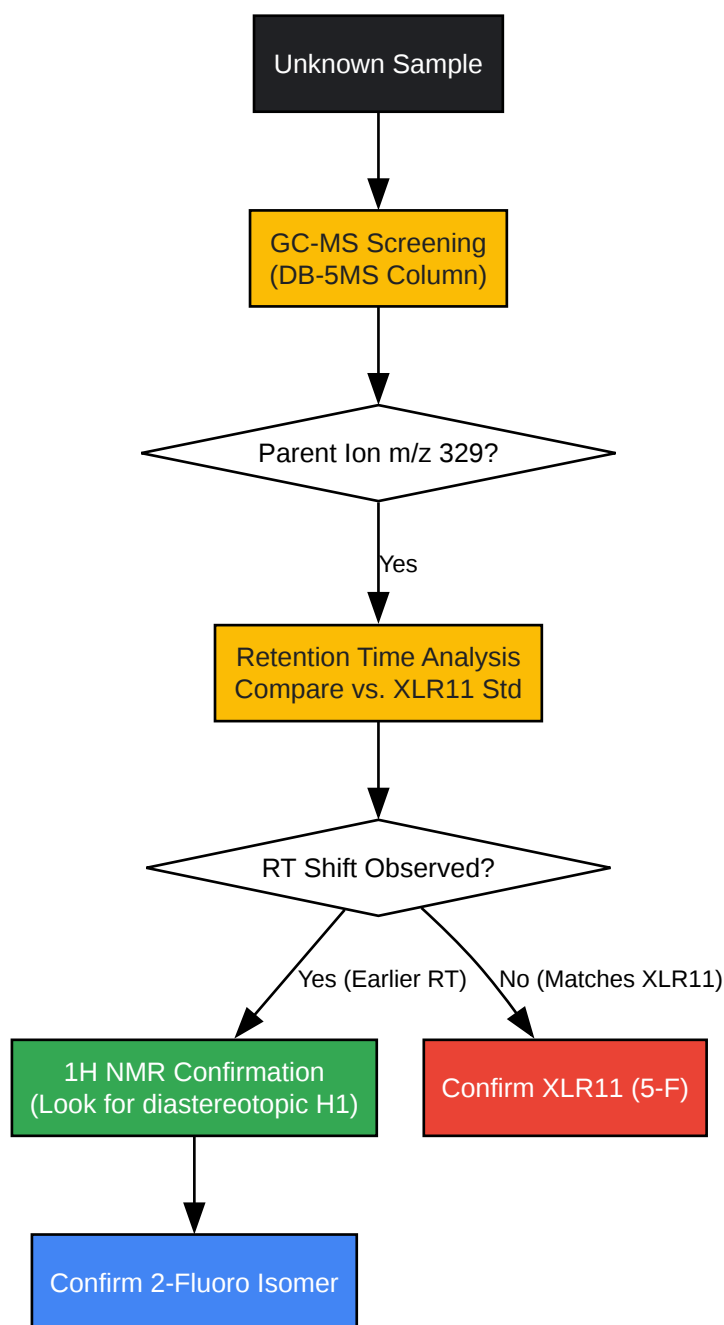
To confirm the identity of the 2-fluoro isomer in a seized sample, follow this logical pathway.

Chromatographic Separation (GC-FID/MS)

On standard non-polar columns (e.g., DB-1, DB-5), the 2-fluoro isomer typically elutes earlier than XLR11.

- Mechanism: The internal fluorine substitution (branching effect) reduces the boiling point and Van der Waals interactions with the stationary phase compared to the terminal substitution in XLR11.
- Critical Requirement: Run a mixed standard (XLR11 + 2-F isomer) to establish the Relative Retention Time (RRT).

Decision Logic Diagram



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Caption: Step-by-step analytical workflow for distinguishing XLR11 from its 2-fluoro isomer.

Experimental Protocol: Sample Preparation for NMR

Objective: Isolate sufficient material for high-resolution

¹H NMR to observe the N-CH

splitting pattern.

- Extraction: Dissolve 10–20 mg of the herbal material or powder in 5 mL of Methanol (HPLC grade).
- Sonication: Sonicate for 15 minutes to ensure complete extraction.
- Filtration: Filter through a 0.45 µm PTFE syringe filter to remove particulates.
- Evaporation: Evaporate the solvent under a stream of nitrogen at 40°C until dryness.
- Reconstitution: Redissolve the residue in 0.7 mL of Deuterated Chloroform (CDCl₃) containing 0.03% TMS as an internal standard.
- Acquisition: Acquire

¹H NMR spectrum (minimum 16 scans) with a spectral width of -2 to 14 ppm. Focus processing on the 4.0–5.0 ppm region.

References

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